Technical Guide: Synthesis of 4-Methyloxepan-4-ol

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Compound of Interest	
Compound Name:	*4-Methyloxepan-4-ol*
CAS No.:	*1394040-51-7*
Cat. No.:	*B1375241*

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Part 1: Strategic Overview & Retrosynthesis

The Target: 4-Methyloxepan-4-ol

The oxepane (seven-membered ether) scaffold is a privileged motif in marine polyether natural products (e.g., ciguatoxins) and an increasingly valuable spacer in fragment-based drug discovery.[1] The 4-substituted-4-hydroxyoxepane core presents a specific synthetic challenge: constructing a quaternary center within a medium-sized ring.

Unlike 5- or 6-membered rings, 7-membered rings suffer from significant transannular strain and entropic barriers during closure.[1] Therefore, direct cyclization methods (e.g., intramolecular etherification) often compete with oligomerization.[1]

Retrosynthetic Logic

To ensure scalability and laboratory reproducibility, this guide rejects low-yielding direct cyclizations in favor of a Ring Expansion Strategy. This approach leverages commercially available 6-membered precursors to access the 7-membered core.

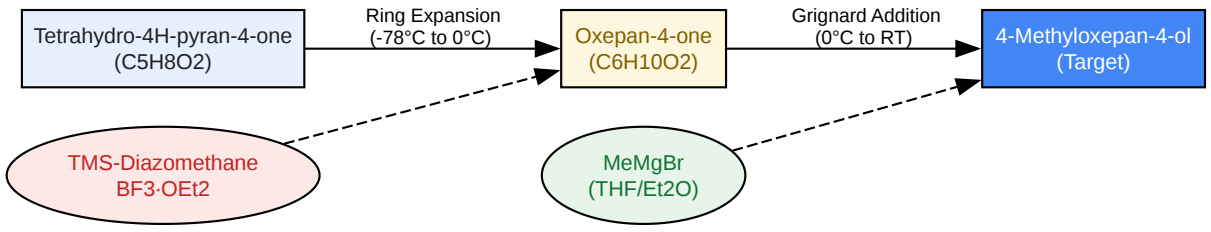
Retrosynthetic Pathway:

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- Target: **4-Methyloxepan-4-ol** (Tertiary Alcohol).
- Disconnection: C4–CH3 bond via Grignard addition.
- Intermediate: Oxepan-4-one (Ketone).
- Precursor: Tetrahydro-4H-pyran-4-one (Commercial Commodity).[2]
- Transformation: Tiffeneau-Demjanov type homologation (Buchner-Curtius-Schlotterbeck reaction).

Reaction Pathway Visualization

The following diagram outlines the logical flow and key intermediates.



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Caption: Fig 1. Two-step synthesis of **4-Methyloxepan-4-ol** via Lewis acid-catalyzed ring expansion.

Part 2: Detailed Experimental Protocols

Step 1: Synthesis of Oxepan-4-one

Principle: The one-carbon homologation of ketones using Trimethylsilyldiazomethane ($TMSCHN_2$) catalyzed by Boron Trifluoride Etherate (BF_3[1]$\cdot OEt_2$). This avoids the explosive hazards of neat diazomethane while maintaining high regioselectivity for symmetrical ketones.

Safety Critical: $TMSCHN_2$ is non-explosive but highly toxic (lung damage). All operations must occur in a high-velocity fume hood.

Reagents:

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- Tetrahydro-4H-pyran-4-one (1.0 equiv)[1]
- TMS-Diazomethane (2.0 M in hexanes, 1.2 equiv)[1]
- BF_3[1]·OEt_2 (1.1 equiv)
- Dichloromethane (Anhydrous, 0.1 M concentration)[1]

Protocol:

- Setup: Flame-dry a 2-neck round-bottom flask under Argon. Charge with Tetrahydro-4H-pyran-4-one and anhydrous DCM. Cool to -78°C (dry ice/acetone bath).
- Catalyst Addition: Add BF_3·OEt_2 dropwise via syringe. Stir for 15 minutes to ensure Lewis acid complexation.
- Expansion: Add TMS-Diazomethane solution dropwise over 30 minutes. Note: Evolution of N_2 gas will be observed.
- Progression: Stir at -78°C for 1 hour, then slowly warm to 0°C over 2 hours.
- Quench: Carefully quench with dilute acetic acid or saturated NH_4Cl solution at 0°C.
- Workup: Extract with DCM (3x). Wash combined organics with saturated $NaHCO_3$ and brine. Dry over Na_2SO_4 and concentrate in vacuo.
- Purification: Flash column chromatography (SiO_2, 10-20% EtOAc in Hexanes).
  - Target Yield: 75-85%[1]
  - Appearance: Colorless oil.

Step 2: Synthesis of 4-Methyloxepan-4-ol

Principle: Nucleophilic addition of a hard organometallic reagent (Grignard) to the ketone carbonyl.

Reagents:

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- Oxepan-4-one (1.0 equiv, from Step 1)[1]
- Methylmagnesium Bromide (3.0 M in Et_2O, 1.5 equiv)[1]
- THF (Anhydrous)[1][3]

Protocol:

- Setup: Oven-dry a flask and cool under Argon. Dissolve Oxepan-4-one in anhydrous THF (0.2 M). Cool to 0°C.
- Addition: Add MeMgBr solution dropwise via syringe or addition funnel. Maintain internal temperature <5°C.
- Reaction: Remove ice bath and allow to warm to room temperature (RT). Stir for 2-4 hours. Monitor by TLC (stain with PMA or Anisaldehyde; ketones stain distinctively, alcohols less so).[1]
- Quench: Cool back to 0°C. Quench dropwise with saturated aqueous NH_4Cl. Caution: Exothermic.[1]
- Workup: Dilute with Et_2O. Separate phases. Extract aqueous phase with Et_2O (2x). Dry combined organics over $MgSO_4$.
- Purification: Flash column chromatography (SiO_2, 20-40% EtOAc in Hexanes).
  - Target Yield: 85-92%[1]
  - Appearance: Viscous colorless oil.

Part 3: Analytical Data & Validation

To ensure the protocol was successful, compare your isolated product against these expected spectral parameters.

NMR Characterization Table

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Nucleus	Shift (δ ppm)	Multiplicity	Integration	Assignment	Structural Logic
1H NMR	3.65 - 3.80	Multiplet	4H	C2-H, C7-H	Protons adjacent to ether oxygen (deshielded).[1]
1.60 - 1.85	Multiplet	8H	C3-H, C5-H, C6-H	Ring methylene protons.[1]	
1.22	Singlet	3H	-CH3	Methyl group attached to quaternary C4.	
1.45	Broad Singlet	1H	-OH	Hydroxyl proton (concentration dependent).	
13C NMR	71.5	-	-	C4	Quaternary carbon (carbinol).
68.2	-	-	C2, C7	Ether carbons.[1]	
38.5	-	-	C3, C5	Methylenes adjacent to quaternary center.[1]	
29.1	-	-	-CH3	Methyl carbon.	

Troubleshooting Guide

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Observation	Root Cause	Corrective Action
Step 1: Low Yield	Incomplete homologation or over-reaction.	Ensure $BF_3 \cdot OEt_2$ is fresh (colorless). If yellow/brown, distill before use.[1] strictly maintain -78°C during addition.
Step 1: Multiple Spots	Polymerization of diazo species.	Add $TMSCHN_2$ slower. Ensure vigorous stirring to prevent local concentration hotspots.
Step 2: SM Recovery	Wet solvent quenching the Grignard.	Titrate Grignard reagent before use. Flame-dry all glassware.
Step 2: Side Products	Enolization of ketone.	Oxepan-4-one is less prone to enolization than acyclic ketones, but ensure low temp (0°C) during addition.[1]

Part 4: Mechanistic Insights & Causality[1]

Why Ring Expansion?

The decision to use Tetrahydro-4H-pyran-4-one as the starting material is based on thermodynamic stability and commercial availability.

- Direct Cyclization Risks: Forming a 7-membered ring from an acyclic diol-ether (e.g., via acid catalysis) often results in dimerization because the entropy of activation for bringing the chain ends together is high.
- Expansion Logic: The Buchner-Curtius-Schlotterbeck reaction proceeds via a betaine intermediate. The migration of the methylene group is driven by the release of nitrogen gas (entropic driver) and the relief of electronic repulsion in the diazonium betaine.

Grignard Diastereoselectivity

While **4-methyloxepan-4-ol** is achiral (meso-like local symmetry if the ring is flexible), if the ring is substituted elsewhere, the Grignard addition would be governed by Felkin-Anh or Chelation Control models. In the unsubstituted parent oxepane, the conformational flexibility

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(twist-chair/twist-boat) allows the nucleophile to attack from the less hindered face, generally yielding high efficiency.

References

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